

# Essential Safety and Disposal Procedures for SNIPER(TACC3)-2 Hydrochloride

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## Compound of Interest

Compound Name: SNIPER(TACC3)-2 hydrochloride

Cat. No.: B15621305

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This document provides crucial safety and logistical information for the proper handling and disposal of **SNIPER(TACC3)-2 hydrochloride**, a research chemical used by scientists and drug development professionals. The following procedural guidance is designed to ensure the safe management of this compound in a laboratory setting.

## Safety and Handling Information

While the Safety Data Sheet (SDS) for a related compound from MedchemExpress indicates it is not classified as a hazardous substance, it is imperative to handle **SNIPER(TACC3)-2 hydrochloride** with the standard care afforded to all laboratory chemicals.<sup>[1]</sup> This includes avoiding inhalation, and contact with skin and eyes, and ensuring use in a well-ventilated area. <sup>[1]</sup> Always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. In case of contact, flush the affected area with copious amounts of water.<sup>[1]</sup>

Parameter	Information	Source
Hazard Classification	Not a hazardous substance or mixture	MedchemExpress SDS[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	MedchemExpress SDS[1]
Storage (In solvent)	-80°C for 2 years; -20°C for 1 year	MedchemExpress SDS[1]
First Aid (Eyes)	Flush with water, seek medical attention	MedchemExpress SDS[1]
First Aid (Skin)	Rinse with water, remove contaminated clothing	MedchemExpress SDS[1]
First Aid (Inhalation)	Move to fresh air, provide CPR if necessary	MedchemExpress SDS[1]
First Aid (Ingestion)	Wash out mouth, do NOT induce vomiting, seek medical attention	MedchemExpress SDS[1]

## Disposal Protocol for SNIPER(TACC3)-2 Hydrochloride

The following step-by-step protocol outlines the recommended procedure for the disposal of **SNIPER(TACC3)-2 hydrochloride** and its waste. This protocol is based on general principles of laboratory chemical waste management for non-hazardous materials.

### 1. Waste Segregation:

- Collect all waste containing **SNIPER(TACC3)-2 hydrochloride**, including unused product, contaminated consumables (e.g., pipette tips, tubes), and solutions, in a designated and clearly labeled waste container.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### 2. Decontamination of Labware:

- Thoroughly rinse any labware that has come into contact with **SNIPER(TACC3)-2 hydrochloride** with an appropriate solvent (e.g., ethanol or isopropanol) followed by copious amounts of water.
- Collect the initial rinsate as chemical waste. Subsequent rinses with water may be disposed of down the drain, subject to local regulations.

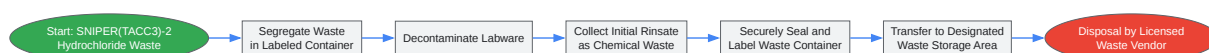
### 3. Preparation for Disposal:

- Ensure the waste container is securely sealed and properly labeled with the full chemical name ("**SNIPER(TACC3)-2 hydrochloride**") and any other information required by your institution.

### 4. Final Disposal:

- Transfer the sealed waste container to your institution's designated chemical waste storage area for collection by a licensed hazardous waste disposal company.
- Even though the compound may not be classified as hazardous, it should be disposed of through a certified chemical waste vendor to ensure environmentally responsible management.

## Disposal Workflow

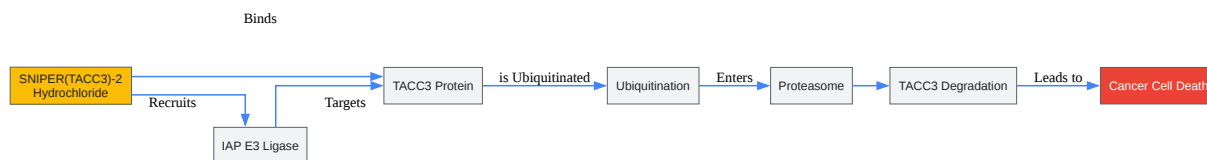


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Caption: Logical workflow for the proper disposal of **SNIPER(TACC3)-2 hydrochloride** waste.

## Signaling Pathway Context

SNIPER(TACC3)-2 is a specific and non-genetic IAP-dependent protein eraser (SNIPER) that targets the Transforming Acidic Coiled-Coil containing protein 3 (TACC3) for degradation. It achieves this by recruiting Inhibitor of Apoptosis Proteins (IAPs), which are E3 ubiquitin ligases, to the TACC3 protein, leading to its ubiquitination and subsequent degradation by the proteasome. This mechanism of action is central to its function in inducing cancer cell death.<sup>[2]</sup>



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## References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. SNIPER(TACC3)-2 - MedChem Express [bioscience.co.uk]
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